

Guanosine 5'-Diphosphate: A Guide to Safe Handling and Disposal

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Compound of Interest

Compound Name: *Guanosine 5'-diphosphate*

Cat. No.: *B024718*

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For Immediate Reference: **Guanosine 5'-diphosphate** (GDP) and its salts are not classified as hazardous materials. Disposal procedures should align with standard laboratory practices for non-hazardous biochemicals, prioritizing safety and compliance with local regulations. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

This guide provides detailed procedures for the proper handling and disposal of **Guanosine 5'-diphosphate** (GDP) in a laboratory setting. While GDP is not considered a hazardous chemical, adherence to these protocols is essential for maintaining a safe research environment and ensuring regulatory compliance.

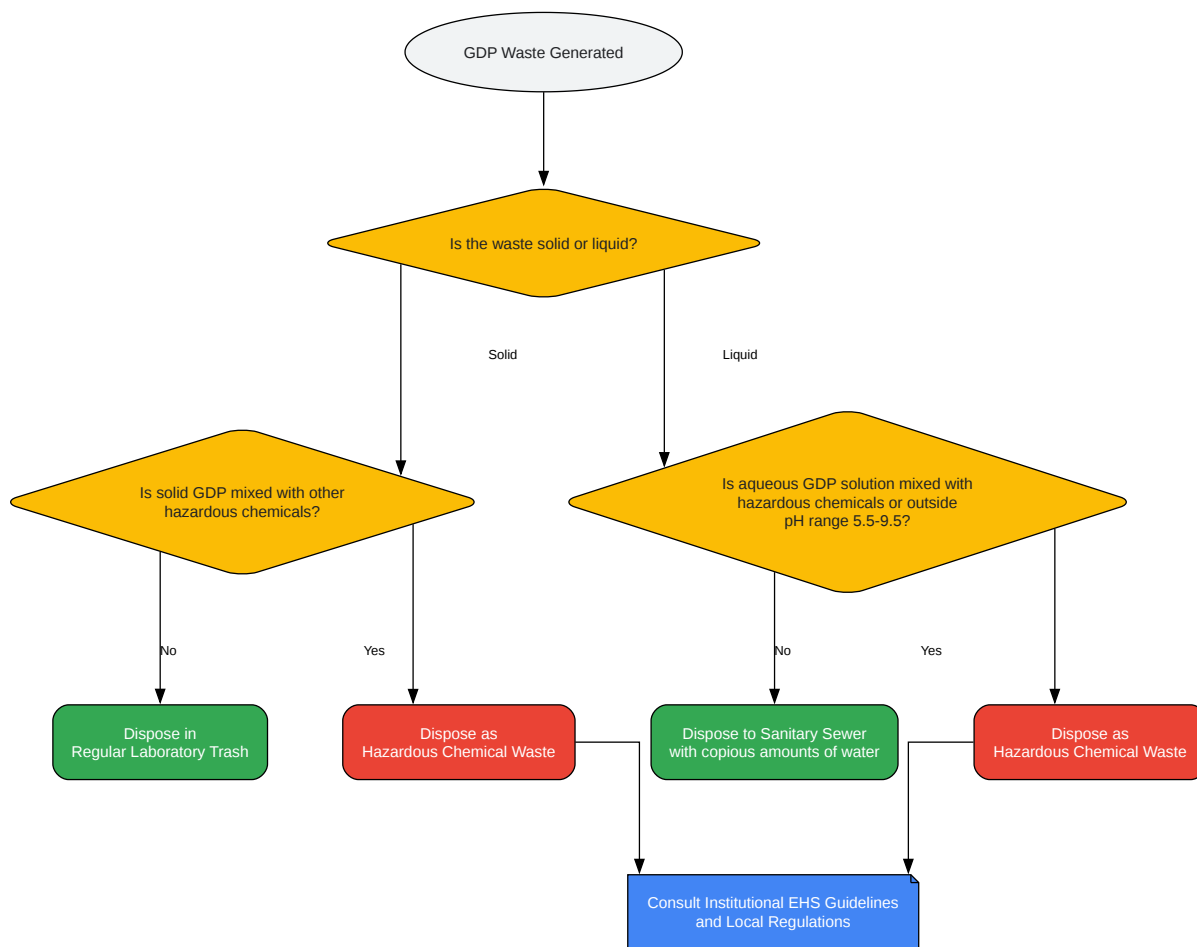
Safety and Handling Profile

Guanosine 5'-diphosphate is a stable compound under normal laboratory conditions. Based on available Safety Data Sheets (SDS), it does not meet the criteria for classification as a hazardous substance under the 2012 OSHA Hazard Communication Standard.^{[1][2]} However, standard laboratory precautions should always be observed.

Characteristic	Summary of Findings	Source
Hazard Classification	Not considered hazardous by OSHA (29 CFR 1910.1200) and not classified according to GHS.	[1][2][3]
Primary Routes of Exposure	Ingestion, inhalation, skin contact, eye contact.	[1]
Acute Health Effects	Not expected to cause significant irritation or toxicity. May cause mild irritation upon contact with eyes or skin.	[1][3]
Personal Protective Equipment (PPE)	Safety glasses or goggles, lab coat, and standard laboratory gloves.	[1]
Storage	Store in a freezer at or below -20°C. Keep container tightly closed in a dry place.	[4][5]
Spill Procedure	For solid spills, sweep up, avoiding dust formation, and place in a suitable container for disposal.	[1]

Disposal Decision Workflow

The proper disposal route for GDP waste depends on its form (solid or liquid) and whether it has been contaminated with other hazardous materials. The following diagram outlines the decision-making process for appropriate disposal.



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